

Molibresib Target Engagement Assays: Technical Support Center

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Compound of Interest

Compound Name: *Molibresib*

Cat. No.: *B609211*

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Welcome to the technical support center for **Molibresib** (GSK525762/I-BET762) target engagement assays. This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance for successful experimentation. Here you will find frequently asked questions (FAQs), detailed troubleshooting guides, and experimental protocols to address common challenges.

Frequently Asked Questions (FAQs)

Q1: What is **Molibresib** and what is its primary cellular target?

Molibresib is a small molecule inhibitor that targets the Bromodomain and Extra-Terminal domain (BET) family of proteins, specifically BRD2, BRD3, and BRD4.^{[1][2]} It functions by binding to the acetyl-lysine binding pockets of these bromodomains, thereby preventing their interaction with acetylated histones on the chromatin.^[1] This disruption of protein-chromatin interaction leads to the suppression of target gene expression, including key oncogenes like c-MYC.

Q2: Which assays are most commonly used to measure **Molibresib** target engagement in cells?

The most common methods to confirm that **Molibresib** is engaging its intended BRD4 target in a cellular environment are the Cellular Thermal Shift Assay (CETSA) and the NanoBRET™ Target Engagement (TE) Assay.

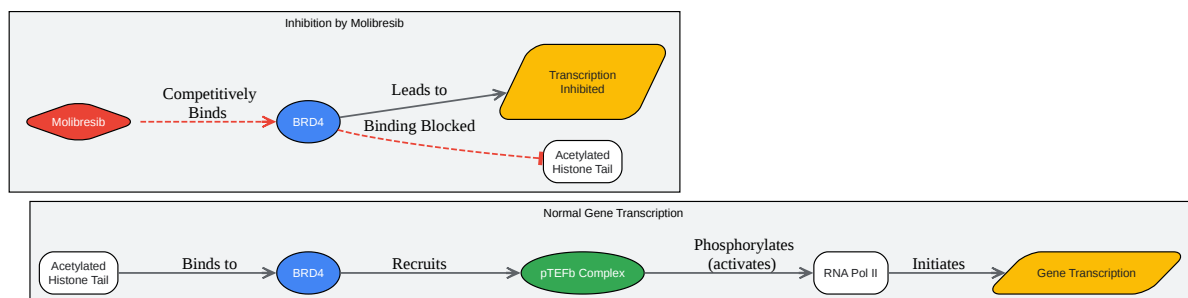
- CETSA is a label-free method that measures changes in the thermal stability of a target protein upon ligand binding.[3][4][5]
- NanoBRET™ TE is a proximity-based assay that measures the displacement of a fluorescent tracer from a NanoLuc® luciferase-tagged target protein by a test compound in live cells.[6][7]

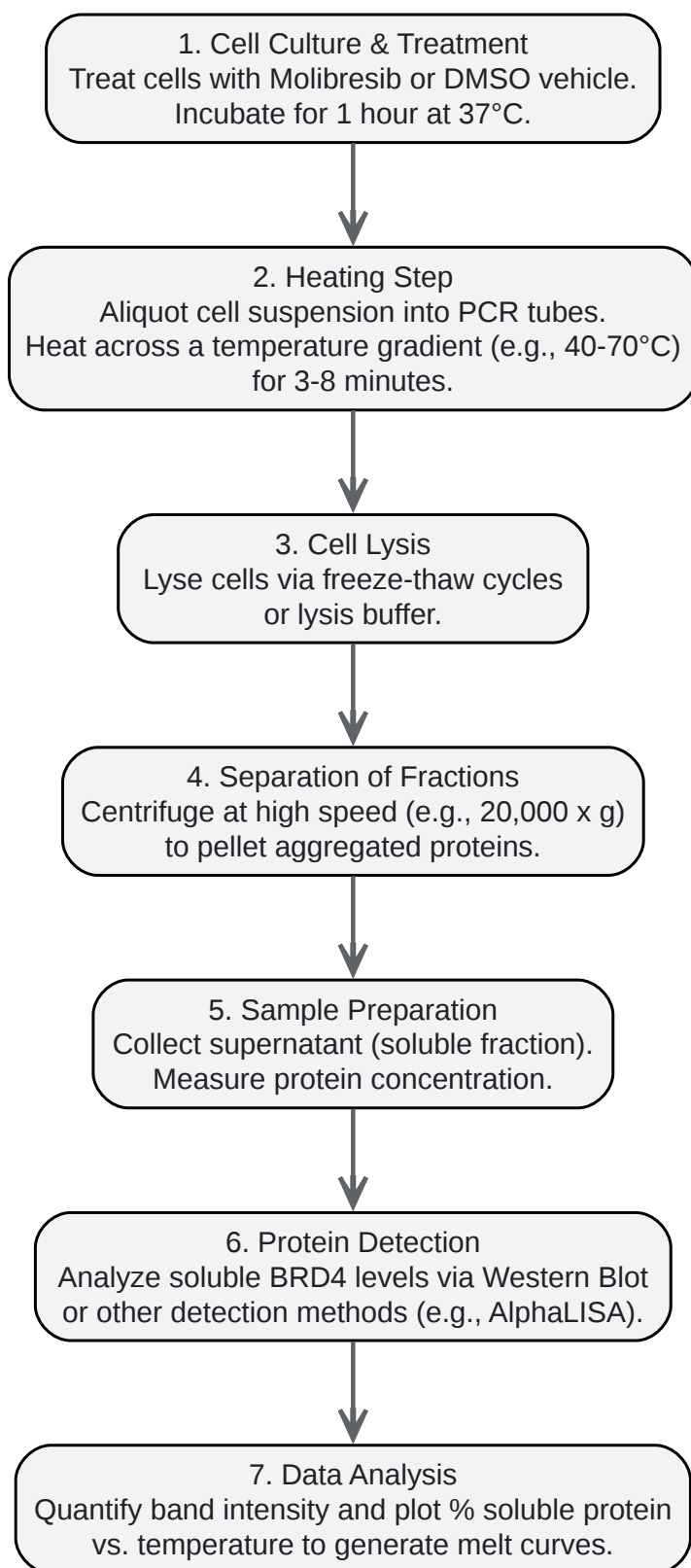
Q3: What is the typical cellular potency (IC50) of **Molibresib**?

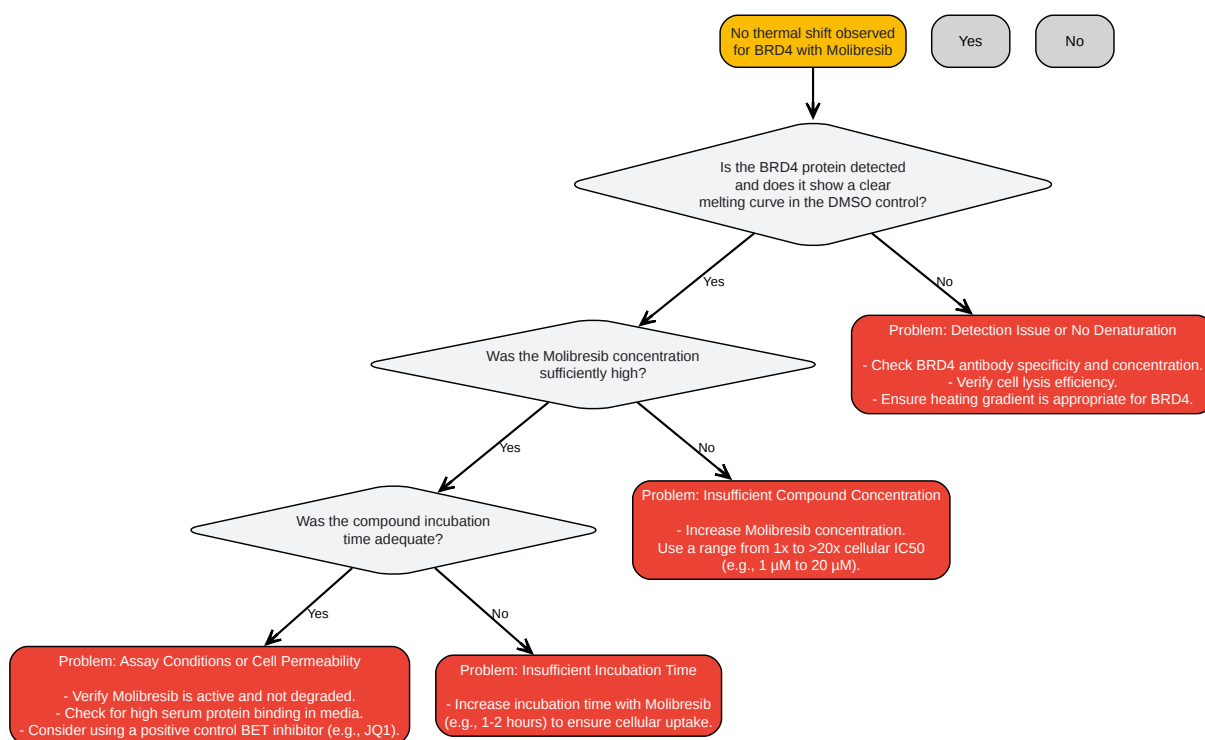
Molibresib is a potent BET inhibitor, with reported IC50 values in cell-free assays ranging from 32.5 to 42.5 nM.[1] In cellular assays, such as those measuring cell viability after 96 hours, the IC50 can vary depending on the cell line but is typically in the nanomolar range. For target engagement assays, it is recommended to use concentrations at and above the expected cellular IC50.

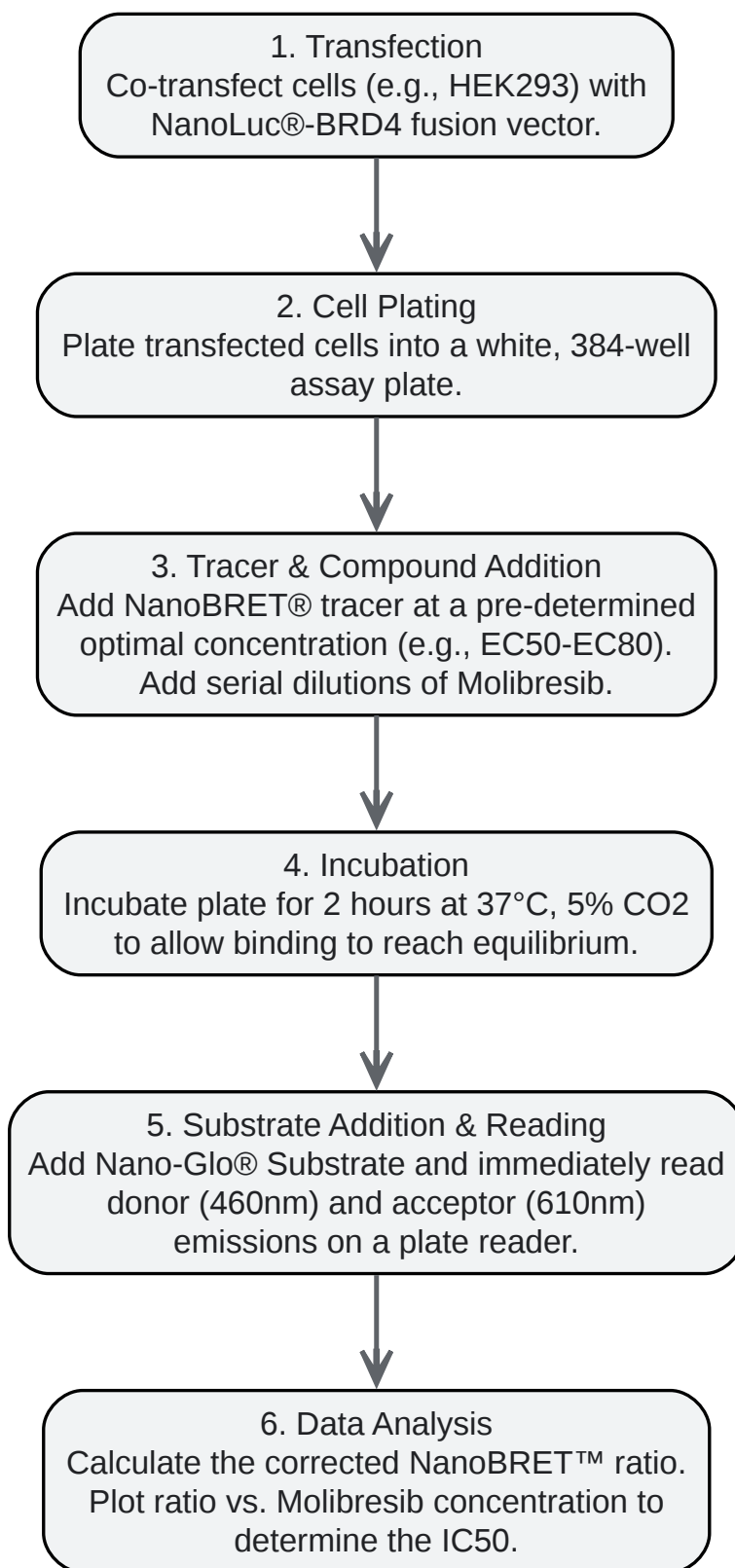
Mechanism of Action: Molibresib

Molibresib acts as a competitive inhibitor at the bromodomains of BET proteins. By occupying the acetylated lysine binding pocket, it displaces BET proteins from chromatin, preventing the recruitment of transcriptional machinery, such as the positive transcription elongation factor b (pTEFb), and subsequent gene transcription.









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